

# Application Note: Differentiating Pyrrhotite Superstructures using Thermomagnetic Analysis

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## Compound of Interest

Compound Name: PYRRHOTITE

Cat. No.: B1172379

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## Introduction

**Pyrrhotite** ( $Fe_{1-x}S$ ) is an iron sulfide mineral of significant interest in geology, geophysics, and materials science due to its complex magnetic properties, which arise from various superstructures. These superstructures are defined by the ordered arrangement of iron vacancies within the crystal lattice. The two most common forms are the ferrimagnetic monoclinic (4C) **pyrrhotite** and the antiferromagnetic hexagonal (NC, 5C, 6C) **pyrrhotites**.<sup>[1]</sup> <sup>[2]</sup> Distinguishing between these superstructures is crucial for applications ranging from paleomagnetic studies to assessing the risk of internal sulfate attack in concrete.<sup>[3]</sup><sup>[4]</sup> Thermomagnetic analysis is a powerful and sensitive technique for identifying and differentiating **pyrrhotite** superstructures by measuring the temperature dependence of magnetic susceptibility or magnetization.<sup>[4]</sup> This application note provides a detailed protocol for conducting thermomagnetic analysis of **pyrrhotite** and interpreting the resulting data.

## Key Magnetic Transitions in Pyrrhotite

Several characteristic magnetic transitions observed during thermomagnetic analysis allow for the differentiation of **pyrrhotite** superstructures:

- Besnus Transition: Monoclinic (4C) **pyrrhotite** exhibits a sharp decrease in magnetic remanence at approximately 30-34 K.<sup>[3]</sup><sup>[5]</sup><sup>[6]</sup> This low-temperature transition is a diagnostic feature for identifying the 4C superstructure.

- $\lambda$ -Transition (Lambda Transition): Hexagonal **pyrrhotites** are antiferromagnetic at room temperature but transform into a ferrimagnetic state upon heating.[1] This transition, known as the  $\lambda$ -transition, is characterized by a sharp peak in magnetic susceptibility between 150°C and 220°C, with the exact temperature being dependent on the composition.[7]
- Curie Temperature (Tc): This is the temperature at which a material loses its ferromagnetic or ferrimagnetic properties. Monoclinic (4C) **pyrrhotite** has a well-defined Curie temperature of approximately 320-325°C.[4][8] The Curie temperatures for hexagonal **pyrrhotites** after the  $\lambda$ -transition are generally in the range of 265-295°C.[7]

## Data Presentation

The following table summarizes the key thermomagnetic properties of different **pyrrhotite** superstructures:

Superstructure	Ideal Formula	Magnetic Behavior at Room Temp.	Besnus Transition	$\lambda$ -Transition	Curie Temperature (Tc)
Monoclinic (4C)	Fe <sub>7</sub> S <sub>8</sub>	Ferrimagnetic	~30-34 K	Absent	~320-325 °C
Hexagonal (NC, 5C, etc.)	Fe <sub>9</sub> S <sub>10</sub> , Fe <sub>11</sub> S <sub>12</sub>	Antiferromagnetic	Absent	~150-220 °C	~265-295 °C (post-transition)

## Experimental Protocol: Thermomagnetic Analysis of Pyrrhotite

This protocol outlines the steps for performing thermomagnetic analysis on **pyrrhotite**-bearing samples using a thermomagnetic balance or a magnetometer with a furnace attachment.

### 1. Sample Preparation:

- Ensure the sample is in a powdered form to ensure homogeneity. If starting with a solid rock or ore, crush and grind a representative portion to a fine powder (e.g., pass through a 1 mm

sieve).

- Homogenize the powder thoroughly by mixing.
- Weigh an appropriate amount of the powdered sample (typically 15-25 mg) for analysis.[\[9\]](#)

## 2. Instrumentation Setup:

- Use a sensitive thermomagnetic balance or a vibrating sample magnetometer (VSM) equipped with a high-temperature furnace.
- Ensure the instrument is properly calibrated according to the manufacturer's instructions.
- The furnace should be capable of controlled heating and cooling rates, typically in an inert atmosphere to prevent oxidation.

## 3. Measurement Procedure:

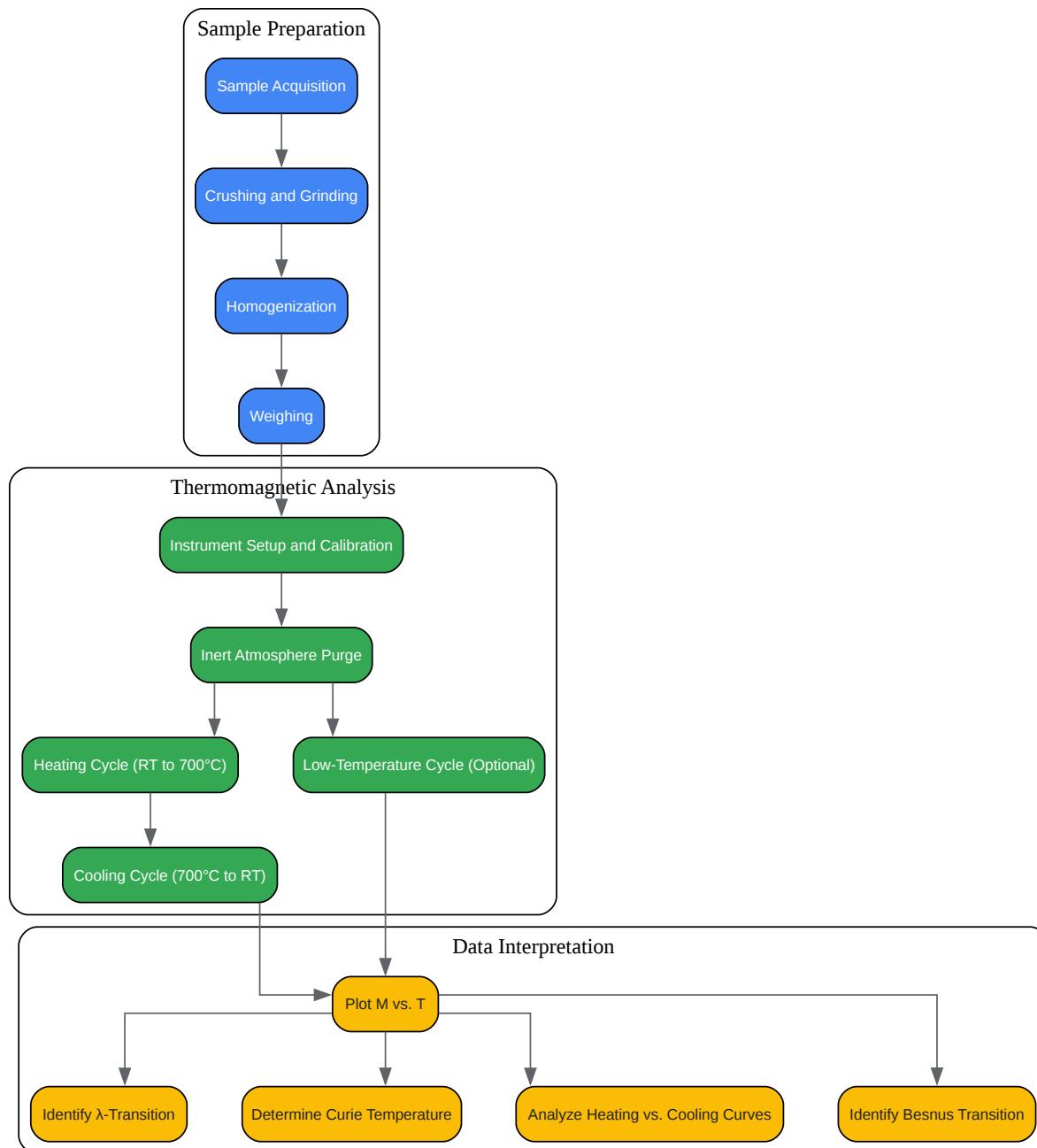
- Place the weighed sample in the sample holder.
- Purge the sample chamber with an inert gas (e.g., argon or nitrogen) to create an oxygen-free environment.[\[9\]](#)
- Apply a constant magnetic field. The field strength should be sufficient to induce a measurable magnetic moment.
- Heating Cycle:
  - Begin recording the magnetic susceptibility or magnetization as a function of temperature.
  - Heat the sample from room temperature to a maximum temperature of at least 700°C. This ensures that all magnetic transitions, including the Curie temperatures of all expected phases, are observed.
  - Maintain a constant heating rate, for example, 5-11°C per minute.[\[9\]](#)[\[10\]](#)
- Cooling Cycle:

- After reaching the maximum temperature, cool the sample back down to room temperature at a controlled rate.
- Continue to record the magnetic susceptibility or magnetization during the cooling cycle.
- Low-Temperature Measurement (Optional, for Besnus Transition):
  - For specific identification of monoclinic (4C) **pyrrhotite**, perform a low-temperature measurement.
  - Cool the sample from room temperature down to liquid helium temperature (~4 K) and then warm it back to room temperature, monitoring the magnetic remanence.

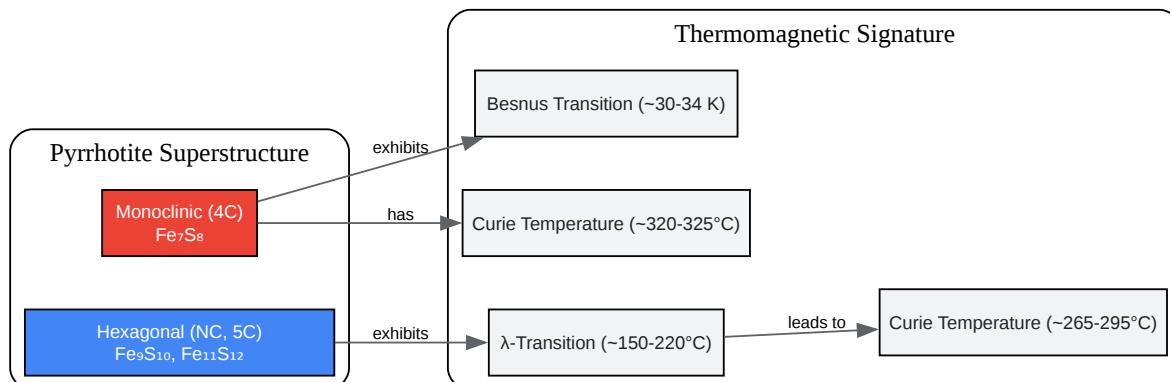
#### 4. Data Analysis and Interpretation:

- Plot the magnetic susceptibility or magnetization as a function of temperature for both the heating and cooling cycles.
- Identify the  $\lambda$ -Transition: Look for a sharp peak in the heating curve between 150°C and 220°C, which is indicative of hexagonal **pyrrhotite**.<sup>[7]</sup> The absence of this peak suggests the presence of monoclinic **pyrrhotite**.
- Determine the Curie Temperature (Tc): Identify the temperature at which the magnetic signal sharply drops to near zero. This is the Curie temperature. A Tc around 320-325°C is characteristic of monoclinic (4C) **pyrrhotite**.<sup>[8]</sup>
- Observe Irreversibility: Compare the heating and cooling curves. Differences between the two curves can indicate thermal alteration of the sample during heating. For instance, the  $\lambda$ -transition peak observed during heating of hexagonal **pyrrhotite** is often absent during cooling, as the material may have transformed to a more stable phase.
- Identify the Besnus Transition: In the low-temperature data, a sharp drop in remanent magnetization around 30-34 K confirms the presence of monoclinic (4C) **pyrrhotite**.<sup>[5]</sup>

## Mandatory Visualizations

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Caption: Experimental workflow for thermomagnetic analysis of **pyrrhotite**.



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Caption: Logical relationship between **pyrrhotite** superstructures and their thermomagnetic signatures.

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